

Mastering the Handling of Ac-SDKP: A Guide to Dissolution and Storage

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Compound of Interest

Compound Name: *Acetyl-Ser-Asp-Lys-Pro*

CAS No.: *127103-11-1*

Cat. No.: *B549794*

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Introduction: The Importance of Protocol in Peptide Research

N-acetyl-seryl-aspartyl-lysyl-proline (Ac-SDKP), also known as Goralatide or Seraspenide, is a naturally occurring tetrapeptide with significant therapeutic potential.[1][2] As a potent regulator of inflammatory and fibrotic processes, Ac-SDKP is a focal point in research areas spanning cardiology, nephrology, and hematology.[2][3][4][5] However, the biological activity of this peptide is intrinsically linked to its structural integrity. Improper handling, dissolution, or storage can lead to degradation, aggregation, or contamination, ultimately compromising experimental reproducibility and the validity of research findings.

This comprehensive guide provides a detailed, field-proven methodology for the dissolution and storage of Ac-SDKP. Moving beyond a simple list of steps, this document explains the scientific rationale behind each recommendation, empowering researchers to maintain the peptide's stability and ensure its optimal performance in downstream applications.

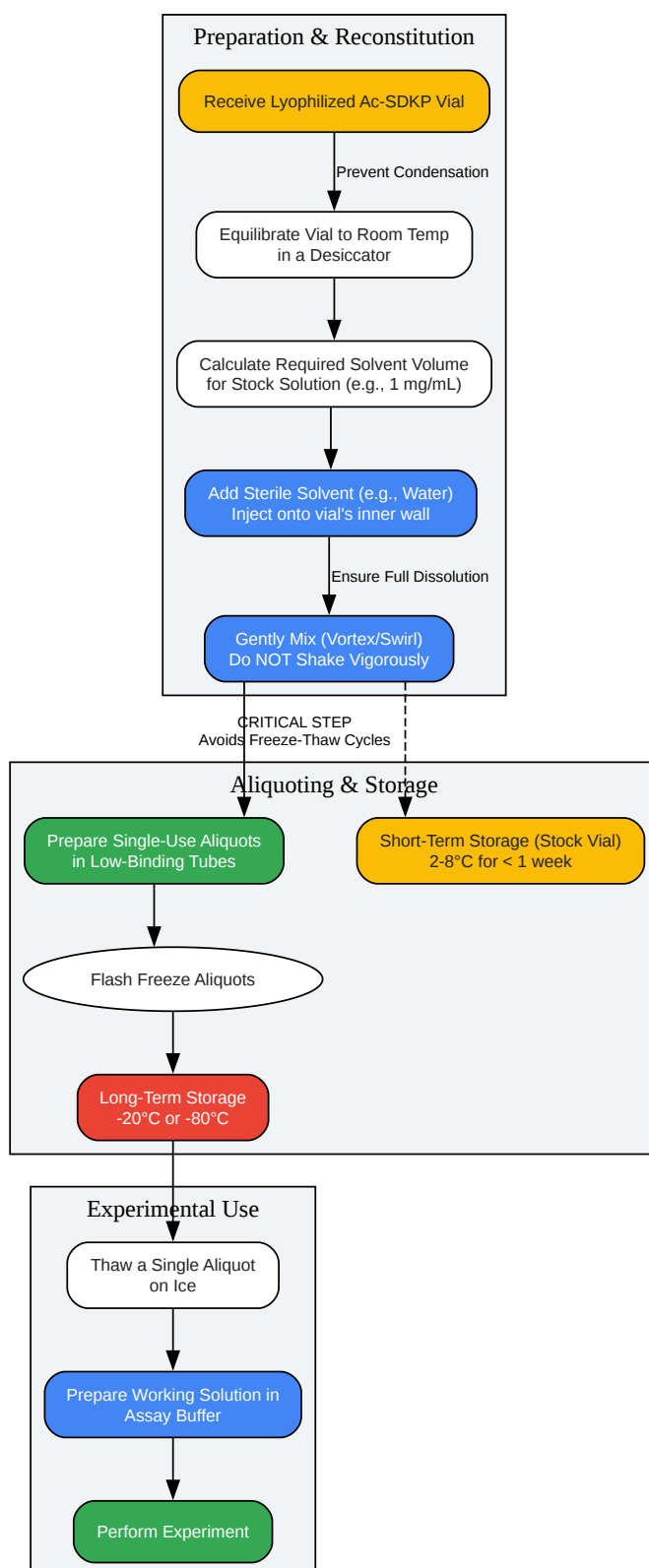
Foundational Knowledge: Physicochemical Properties of Ac-SDKP

Understanding the basic properties of Ac-SDKP is critical for its correct handling.

- Molecular Formula: $C_{20}H_{33}N_5O_9$ [\[1\]](#)
- Molecular Weight: Approximately 487.5 g/mol [\[1\]](#)[\[3\]](#)
- Structure: A tetrapeptide with the sequence N-**acetyl-Ser-Asp-Lys-Pro**. The N-terminal acetylation provides a degree of protection against aminopeptidases.
- Solubility: Ac-SDKP is hydrophilic and soluble in aqueous solutions, including sterile water and phosphate-buffered saline (PBS).[\[3\]](#) One source indicates a solubility of at least 2 mg/mL in water.[\[6\]](#)
- Stability: As a peptide, Ac-SDKP is susceptible to degradation. Its primary route of catabolism in vivo and in biological samples is hydrolysis by the Angiotensin-Converting Enzyme (ACE).[\[2\]](#)[\[4\]](#)[\[7\]](#) Therefore, when working with serum-containing media or tissue homogenates, the addition of an ACE inhibitor may be necessary to preserve the peptide's integrity.[\[8\]](#) General peptide stability is optimal at a pH between 5 and 7.[\[9\]](#)

Experimental Protocols: From Lyophilized Powder to Working Solution

This section details the core protocols for preparing stable Ac-SDKP solutions. The entire workflow is designed to minimize degradation and ensure accurate concentrations.



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